Spectroscopic Characterization of 5-[(Dimethylamino)methyl]-2-furohydrazide: A Predictive Technical Guide

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Compound of Interest

Compound Name:	*5-[(Dimethylamino)methyl]-2-furohydrazide*
CAS No.:	*103852-00-2*
Cat. No.:	*B033971*

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Introduction

In the landscape of contemporary drug discovery and development, the precise structural elucidation of novel chemical entities is a cornerstone of progress. **5-[(Dimethylamino)methyl]-2-furohydrazide** is a molecule of significant interest, possessing a unique combination of a furan core, a hydrazide moiety, and a dimethylaminomethyl substituent. This constellation of functional groups suggests a rich potential for diverse biological activities, making a thorough understanding of its structural and electronic properties imperative for researchers in medicinal chemistry and pharmacology.

This technical guide provides a comprehensive, in-depth analysis of the predicted spectroscopic data for **5-[(Dimethylamino)methyl]-2-furohydrazide**. In the absence of direct experimental spectra for this specific compound, this document leverages established principles of spectroscopic interpretation and draws upon empirical data from structurally analogous compounds to construct a reliable predictive model of its spectroscopic signature.

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This approach, rooted in scientific first principles and validated by data from closely related molecules, offers a robust framework for its identification, characterization, and quality control in a research setting.

This guide is structured to provide not only the predicted spectral data but also the underlying scientific rationale for these predictions. It delves into the causality behind expected chemical shifts, vibrational frequencies, and fragmentation patterns, thereby offering a deeper understanding of the molecule's structure-property relationships. Detailed, field-proven protocols for the acquisition of each type of spectroscopic data are also provided, ensuring that researchers can readily apply these methodologies in their own laboratories.

Predicted ^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is an indispensable tool for mapping the proton environments within a molecule. The predicted ^{1}H NMR spectrum of **5-[(Dimethylamino)methyl]-2-furohydrazide** in a suitable solvent such as DMSO-d_6 would exhibit distinct signals corresponding to each unique proton. The chemical shifts are influenced by the electronic environment, with electronegative atoms and aromatic systems typically shifting signals downfield.

Predicted ^{1}H NMR Data:

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Protons	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Rationale
NH_2	~4.5	Broad Singlet	-	Protons on the terminal nitrogen of the hydrazide are typically broad due to quadrupole broadening and exchange.
NH	~9.8	Singlet	-	The amide proton of the hydrazide is expected to be significantly downfield due to the electron-withdrawing effect of the adjacent carbonyl group.
H3 (furan)	~6.5	Doublet	~3.5	This proton is adjacent to the oxygen atom and coupled to H4. Data from ethyl 5-(chloromethyl)furan-2-carboxylate shows a similar furan proton at 6.44 ppm.[1]

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H4 (furan)	~7.1	Doublet	~3.5	This proton is coupled to H3 and is typically downfield compared to H3 in 2,5-disubstituted furans. Data from ethyl 5-(chloromethyl)furan-2-carboxylate shows a similar proton at 7.06 ppm.[1]
CH_2	~3.6	Singlet	-	The methylene protons are adjacent to the electron-donating dimethylamino group and the furan ring. The singlet nature arises from the absence of adjacent protons.
$N(CH_3)_2$	~2.2	Singlet	-	The six protons of the two methyl groups are equivalent and appear as a sharp singlet.

Experimental Protocol for ^1H NMR Spectroscopy:

Caption: Workflow for ^1H NMR Spectroscopy.

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Predicted ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR provides crucial information about the carbon skeleton of a molecule. Due to the low natural abundance of ^{13}C, a greater number of scans are typically required. The predicted chemical shifts for **5-[(Dimethylamino)methyl]-2-furohydrazide** are based on the analysis of similar furan and hydrazide derivatives.[1][2]

Predicted ^{13}C NMR Data:

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Carbon Atom	Predicted Chemical Shift (δ, ppm)	Rationale
C=O	~160	The carbonyl carbon of the hydrazide is expected to be significantly downfield.
C2 (furan)	~148	The carbon attached to the carbonyl group is deshielded. Data for ethyl 5-(chloromethyl)furan-2-carboxylate shows a similar carbon at 145.02 ppm.[1]
C5 (furan)	~155	The carbon bearing the dimethylaminomethyl group is also deshielded. Data for ethyl 5-(chloromethyl)furan-2-carboxylate shows this carbon at 153.96 ppm.[1]
C3 (furan)	~112	This furan carbon is expected to be in the typical range for furan carbons. Data for ethyl 5-(chloromethyl)furan-2-carboxylate shows a similar carbon at 111.37 ppm.[1]
C4 (furan)	~118	Similar to C3, this carbon's chemical shift is characteristic of the furan ring. Data for ethyl 5-(chloromethyl)furan-2-carboxylate shows this carbon at 118.54 ppm.[1]
CH_2	~55	The methylene carbon is influenced by the adjacent nitrogen and the furan ring.
$N(CH_3)_2$	~45	The methyl carbons of the dimethylamino group are

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expected in this region.

Experimental Protocol for ^{13}C NMR Spectroscopy:

Caption: Workflow for ^{13}C NMR Spectroscopy.

Predicted Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation. The predicted FT-IR spectrum of **5-[(Dimethylamino)methyl]-2-furohydrazide** will show characteristic bands for the N-H, C=O, C-N, and furan ring vibrations.

Predicted FT-IR Data:

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Functional Group	Predicted Wavenumber (cm^{-1})	Intensity	Rationale
N-H stretch (NH_2)	3300-3400	Medium	Asymmetric and symmetric stretching of the primary amine in the hydrazide group.[3]
N-H stretch (NH)	~3200	Medium	Stretching vibration of the secondary amide in the hydrazide.[3]
C-H stretch (furan)	~3100	Weak	Aromatic C-H stretching.
C-H stretch (aliphatic)	2800-3000	Medium	C-H stretching of the methylene and methyl groups.
C=O stretch (amide I)	~1660	Strong	Carbonyl stretching of the hydrazide is a very strong and characteristic band.
N-H bend (amide II)	~1550	Medium	N-H bending vibration of the hydrazide.
C=C stretch (furan)	~1580, ~1470	Medium-Weak	Aromatic ring stretching vibrations.
C-N stretch	1000-1250	Medium	Stretching vibrations of the C-N bonds in the dimethylaminomethyl group and the hydrazide.
C-O-C stretch (furan)	~1020	Strong	Characteristic stretching vibration of

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	the furan ring ether bond.

Experimental Protocol for FT-IR Spectroscopy (ATR):

Caption: Workflow for FT-IR Spectroscopy using ATR.

Predicted Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, which is invaluable for determining the molecular weight and elucidating the structure. The fragmentation pattern is highly dependent on the ionization method used. For electron ionization (EI), the following fragmentation pathway is predicted.

Predicted Fragmentation Pattern:

The molecular ion peak $[M]^+$ is expected at m/z 185. Key fragmentation pathways would likely involve:

- α-cleavage: Loss of a methyl radical from the dimethylamino group to form a stable iminium ion.
- Benzylic-type cleavage: Cleavage of the C-C bond between the furan ring and the methylene group.
- Cleavage of the hydrazide group: Fragmentation of the N-N and C-N bonds of the hydrazide moiety.

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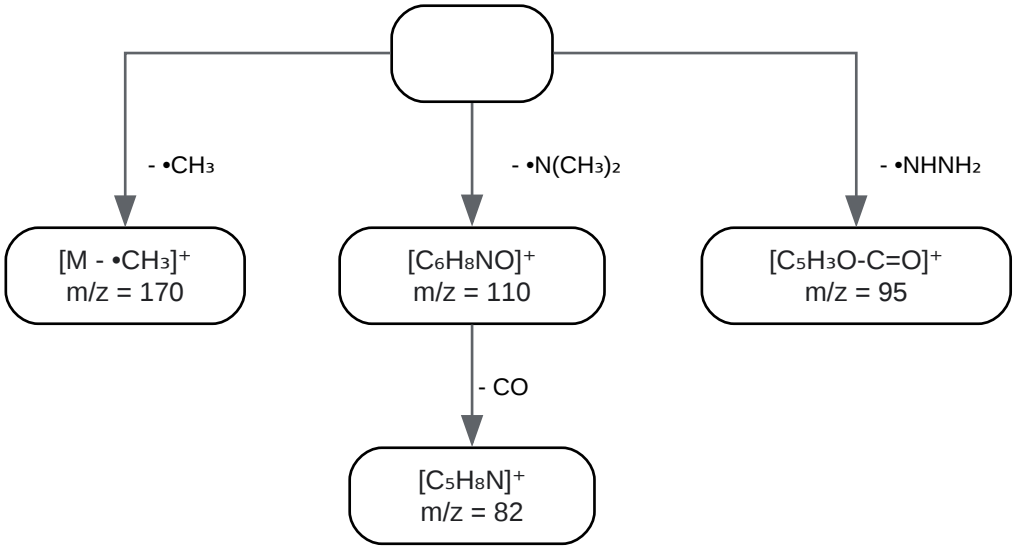

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Caption: Predicted EI-MS Fragmentation Pathway.

Experimental Protocol for Mass Spectrometry (EI-GC/MS):

Caption: Workflow for EI-GC/MS Analysis.

Conclusion

This technical guide presents a detailed, predictive analysis of the spectroscopic data for **5-[(Dimethylamino)methyl]-2-furohydrazide**. By integrating fundamental spectroscopic principles with empirical data from closely related chemical structures, we have constructed a comprehensive and scientifically grounded spectroscopic profile of the target molecule. The predicted ^{1}H NMR, ^{13}C NMR, FT-IR, and mass spectra, along with the provided experimental protocols, offer a valuable resource for researchers engaged in the synthesis, characterization, and application of this promising compound. This predictive framework serves as a robust starting point for the empirical verification and further investigation of **5-[(Dimethylamino)methyl]-2-furohydrazide**, thereby accelerating its potential translation into novel therapeutic agents.

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